

4-Chlorophenol CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Chlorophenol

Cat. No.: B041353

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An In-Depth Technical Guide to 4-Chlorophenol

This guide provides comprehensive technical information on **4-Chlorophenol**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, synthesis, applications, and analytical methods, with a focus on presenting quantitative data in a structured format.

Chemical Identity and Molecular Structure

4-Chlorophenol, also known as p-chlorophenol, is an organic compound with the formula C_6H_4ClOH .^[1] It is one of three isomers of monochlorophenol, characterized by a hydroxyl group and a chlorine atom attached to a benzene ring at positions 1 and 4, respectively.^[2] It appears as colorless to yellow crystals with a distinct phenolic odor.^{[2][3]}

Molecular Structure:

- SMILES: C1=CC(=CC=C1O)Cl^[2]
- InChI: InChI=1S/C6H5ClO/c7-5-1-3-6(8)4-2-5/h1-4,8H^[2]

Table 1: Chemical Identifiers for **4-Chlorophenol**

Identifier	Value
CAS Number	106-48-9[4]
Molecular Formula	C ₆ H ₅ ClO[2][4][5]
Molecular Weight	128.56 g/mol [3][4]
IUPAC Name	4-chlorophenol[2]
Synonyms	p-Chlorophenol, 4-Hydroxychlorobenzene, Parachlorophenol[6]
EC Number	203-402-6[3]
Beilstein Number	507004
UN Number	2020[5]

Physicochemical Properties

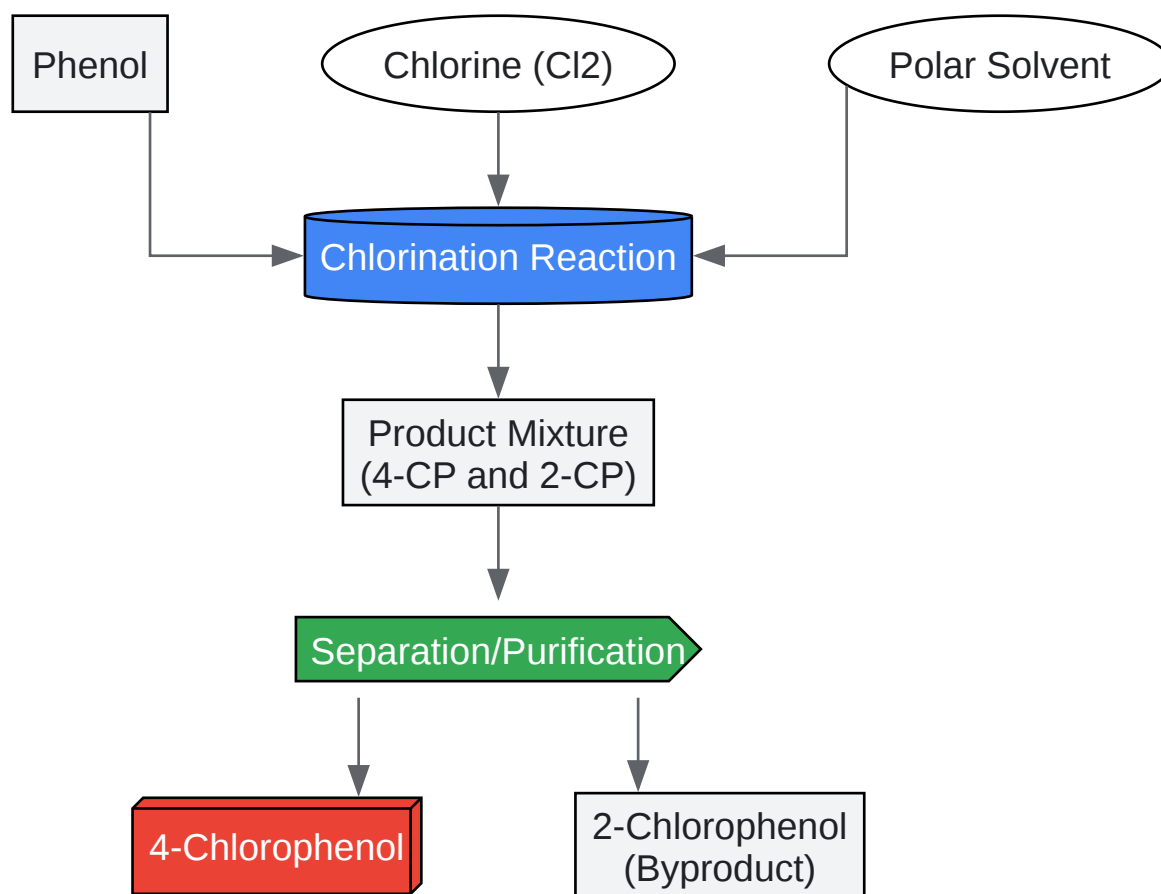
4-Chlorophenol is a solid at room temperature that melts easily and is moderately soluble in water.[1] Its properties make it a versatile intermediate in various chemical syntheses.

Table 2: Physicochemical Data for **4-Chlorophenol**

Property	Value
Melting Point	42-45 °C[7]
Boiling Point	220 °C (at 1013 hPa)[3][7]
Density	1.306 g/cm ³ (at 25 °C)[3]
Vapor Pressure	0.15 hPa (at 20 °C)[3]
Flash Point	121 °C (closed cup)[3]
Water Solubility	27 g/L (at 20 °C)[3][7]
pKa	9.41[1]
LogP (XLogP3)	2.4[5]
Odor Threshold	1.2 ppm[2]

Synthesis and Manufacturing

The primary method for synthesizing **4-Chlorophenol** is the direct chlorination of phenol. The selectivity for the para-isomer (**4-Chlorophenol**) over the ortho-isomer (2-Chlorophenol) is enhanced by conducting the reaction in polar solvents.[1]



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A simplified workflow for the synthesis of **4-Chlorophenol**.

Applications in Research and Drug Development

4-Chlorophenol is a crucial intermediate in the synthesis of a wide range of products across several industries.^[8] Its high purity (typically $\geq 99\%$) is essential for applications in the pharmaceutical and agrochemical sectors.^{[8][9]}

- **Pharmaceuticals:** It serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs).^{[8][9][10]} A notable example is its use in the production of Clofibrate, a lipid-lowering agent.^[1] It is also a building block for analgesics and anti-inflammatory drugs.^[11]
- **Agrochemicals:** It is a vital intermediate for manufacturing insecticides, fungicides, and herbicides.^{[8][9]}

- Dyes and Pigments: **4-Chlorophenol** is used to produce anthraquinone dyes, such as Quinizarin.[1][2]
- Other Industrial Uses: It is also employed as a disinfectant, an antiseptic, and a denaturant for alcohol.[2][10]

Experimental Protocols: Analysis of 4-Chlorophenol

The accurate quantification of **4-Chlorophenol** is critical in environmental monitoring, food safety, and quality control. High-Performance Liquid Chromatography (HPLC) is a common and robust method for its analysis.[12][13]

Protocol: Determination of 4-Chlorophenol in Water by HPLC-UV

This protocol outlines a standard procedure for the analysis of **4-Chlorophenol** in a water sample.

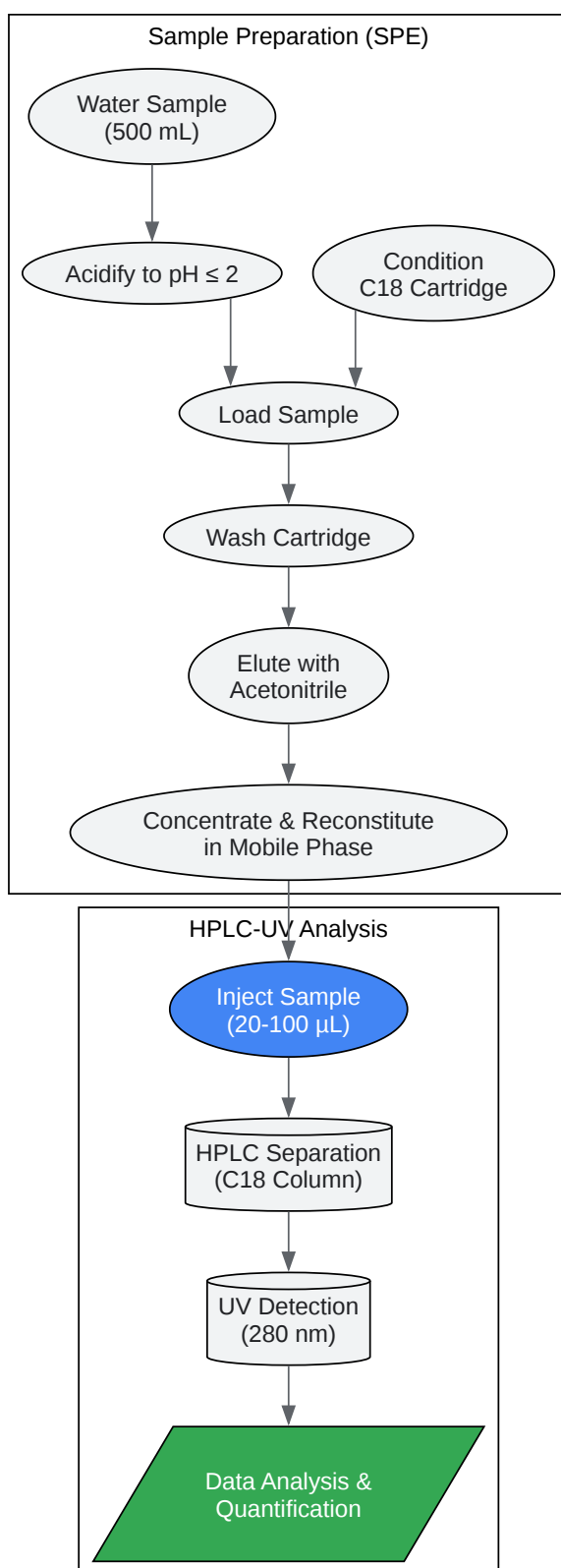
1. Sample Preparation (Solid-Phase Extraction - SPE)

- Objective: To extract and concentrate **4-Chlorophenol** from the water matrix and remove interferences.[14]
- Cartridge Conditioning: Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by sequentially passing 5 mL of methanol followed by 5 mL of deionized water ($\text{pH} \leq 2$). Do not allow the cartridge to dry.
- Sample Loading: Acidify the water sample (e.g., 500 mL) to a $\text{pH} \leq 2$ with sulfuric acid.[14] Pass the acidified sample through the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove polar impurities.
- Elution: Dry the cartridge thoroughly under a vacuum for 20-30 minutes. Elute the trapped **4-Chlorophenol** with a small volume of a suitable solvent, such as 5 mL of acetonitrile.

- Final Preparation: Evaporate the eluate to near dryness under a gentle stream of nitrogen and reconstitute in 1 mL of the mobile phase for HPLC analysis.[\[14\]](#)

2. HPLC-UV Analysis

- Instrumentation: An HPLC system equipped with a C18 column and a UV detector.[\[15\]](#)
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 5 μm particle size, 4.6 mm ID x 250 mm).[\[13\]](#)
 - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A common starting point is 75:25 (v/v) acetonitrile/water.[\[13\]](#)
 - Flow Rate: 1.0 mL/min.[\[15\]](#)
 - Injection Volume: 20-100 μL .[\[15\]](#)
 - Detector Wavelength: 280 nm.[\[15\]](#)
- Calibration: Prepare a series of calibration standards of **4-Chlorophenol** in the mobile phase (e.g., 1, 5, 10, 20, 50 $\mu\text{g/mL}$). Generate a calibration curve by plotting the peak area against the concentration.
- Quantification: Inject the prepared sample extract into the HPLC system. Identify the **4-Chlorophenol** peak by its retention time compared to the standards. Quantify the concentration using the calibration curve.



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An experimental workflow for the analysis of **4-Chlorophenol**.

Toxicology and Safety Information

4-Chlorophenol is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin, and can cause severe skin and eye irritation.[3][16][17]

Table 3: Toxicological Data for **4-Chlorophenol**

Parameter	Value	Species	Route
LD50	670 mg/kg[5]	Rat	Oral
LD50	1500 mg/kg[18]	Rat	Dermal
Target Organs	Central nervous system, liver, kidneys. [17][19]	Human/Animal	Oral/Dermal
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[3][16][20]	-	-

Safety Precautions:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[3][16]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as oxidizing agents and acid chlorides.[3][7]
- First Aid: In case of contact, immediately flush skin or eyes with plenty of water. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.[16]

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References

- 1. 4-Chlorophenol - Wikipedia [en.wikipedia.org]
- 2. 4-Chlorophenol | C₆H₄ClOH | CID 4684 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. merckmillipore.com [merckmillipore.com]
- 4. scbt.com [scbt.com]
- 5. 4-Chlorophenol | lookchem [lookchem.com]
- 6. Phenol, 4-chloro- [webbook.nist.gov]
- 7. 4-Chlorophenol | 106-48-9 [chemicalbook.com]
- 8. nbino.com [nbino.com]
- 9. dataintel.com [dataintel.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. nbino.com [nbino.com]
- 12. asianpubs.org [asianpubs.org]
- 13. researchgate.net [researchgate.net]
- 14. benchchem.com [benchchem.com]
- 15. cdc.gov [cdc.gov]
- 16. lobachemie.com [lobachemie.com]
- 17. nj.gov [nj.gov]
- 18. echemi.com [echemi.com]
- 19. atsdr.cdc.gov [atsdr.cdc.gov]
- 20. carlroth.com [carlroth.com]
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